

Application Note: Toxicology and Safe Handling of (-)-Pulegone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-Pulegone

Cat. No.: B056846

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Introduction (-)-Pulegone (CAS No. 89-82-7) is a naturally occurring monoterpene ketone found in the essential oils of plants such as pennyroyal (*Mentha pulegium*) and peppermint (*Mentha piperita*).^{[1][2]} While it has applications in perfumery and as a flavoring agent, its use is highly restricted due to significant health concerns.^{[2][3]} In 2018, the U.S. Food and Drug Administration (FDA) banned the use of synthetic pulegone as a food additive because of its carcinogenic properties.^{[3][4]} The International Agency for Research on Cancer (IARC) classifies pulegone as "Possibly carcinogenic to humans" (Group 2B).^[5] This note provides essential toxicological data and safety protocols for handling pulegone.

Hepatotoxicity and Mechanism of Action The primary toxic effect of pulegone is severe liver damage (hepatotoxicity).^{[6][7]} This is not caused by pulegone itself, but by its metabolic activation in the liver. The metabolic process, mediated by cytochrome P450 enzymes, converts pulegone into more toxic reactive metabolites, notably menthofuran.^{[6][8]}

The key steps in this toxic pathway are:

- **Metabolic Activation:** Cytochrome P450 enzymes in the liver oxidize pulegone.^[8]
- **Formation of Menthofuran:** This initial oxidation is a required step for the generation of menthofuran, which is considered a proximate toxin.^[8]
- **Glutathione Depletion:** The reactive metabolites produced during this process deplete the liver's stores of glutathione, a critical antioxidant that protects cells from damage.^{[6][7][9]}

- Cellular Damage: With glutathione levels depleted, the reactive metabolites bind to liver proteins, leading to centrilobular necrosis and liver failure.[\[6\]](#)

This mechanism is analogous to acetaminophen (paracetamol) toxicity, where saturation of detoxification pathways leads to the formation of a harmful reactive metabolite.[\[6\]](#)

Quantitative Toxicological Data

The following tables summarize key quantitative data regarding the toxicity of pulegone and related compounds.

Table 1: Acute Toxicity Data (LD₅₀)

Compound	Species	Route	LD ₅₀ (mg/kg bw)	Reference
(R)-(+)-Pulegone	Rat	Oral	470	[10]
(R)-(+)-Pulegone	Mouse	Intraperitoneal	Causes 9/16 deaths at 400	[10]
(S)-(-)-Pulegone	Mouse	Intraperitoneal	Causes 4/10 deaths at 600	[10]
Menthofuran	Mouse	Intraperitoneal	Causes 10/16 deaths at 300	[10]

| Isopulegol | Rat | Oral | 936 [\[10\]](#) |

Note: LD₅₀ (Lethal Dose, 50%) is the dose required to kill half the members of a tested population.

Table 2: Regulatory and Exposure Limits

Organization / Region	Regulation / Limit	Value	Reference
U.S. FDA	Status as Food Additive	Banned (synthetic)	[3][4]
IARC	Carcinogenicity Classification	Group 2B (Possibly carcinogenic)	[5]
Australia (SUSMP)	Poisons Standard	Schedule 6 ('Poison')	[5]

| Council of Europe (CEFS) | Tolerable Daily Intake (TDI) | 100 µg/kg bw [[6] |

Protocol: Safe Handling and Emergency Procedures

Given the hazardous nature of pulegone, strict adherence to safety protocols is mandatory.

1. Personal Protective Equipment (PPE)

- Gloves: Wear chemically resistant gloves (e.g., nitrile).
- Eye Protection: Use chemical safety goggles or a face shield.
- Lab Coat: A standard lab coat is required.
- Respiratory Protection: Handle only in a well-ventilated area or a certified chemical fume hood. Avoid breathing vapors.[11]

2. Handling and Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area away from sources of ignition.
- Use the smallest possible quantities for experiments.
- Avoid contact with skin, eyes, and clothing.

3. Emergency Procedures

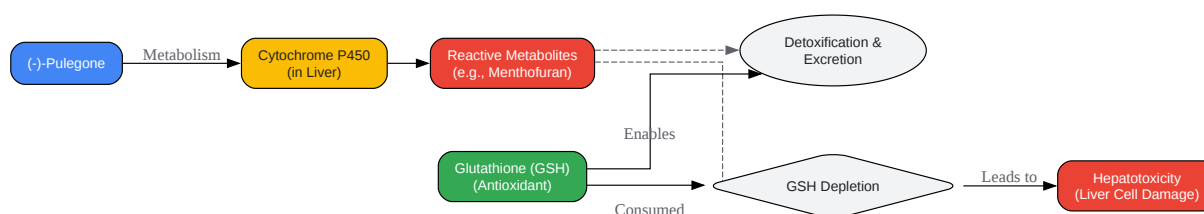
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and immediately call a poison control center or physician.[11] Pulegone is harmful if swallowed.[11]
- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[11]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician if irritation persists.[11]
- Eye Contact: Flush eyes with water as a precaution for at least 15 minutes. Remove contact lenses if present and easy to do. Seek medical attention.[11]

4. Waste Disposal

- Dispose of pulegone and any contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[11]

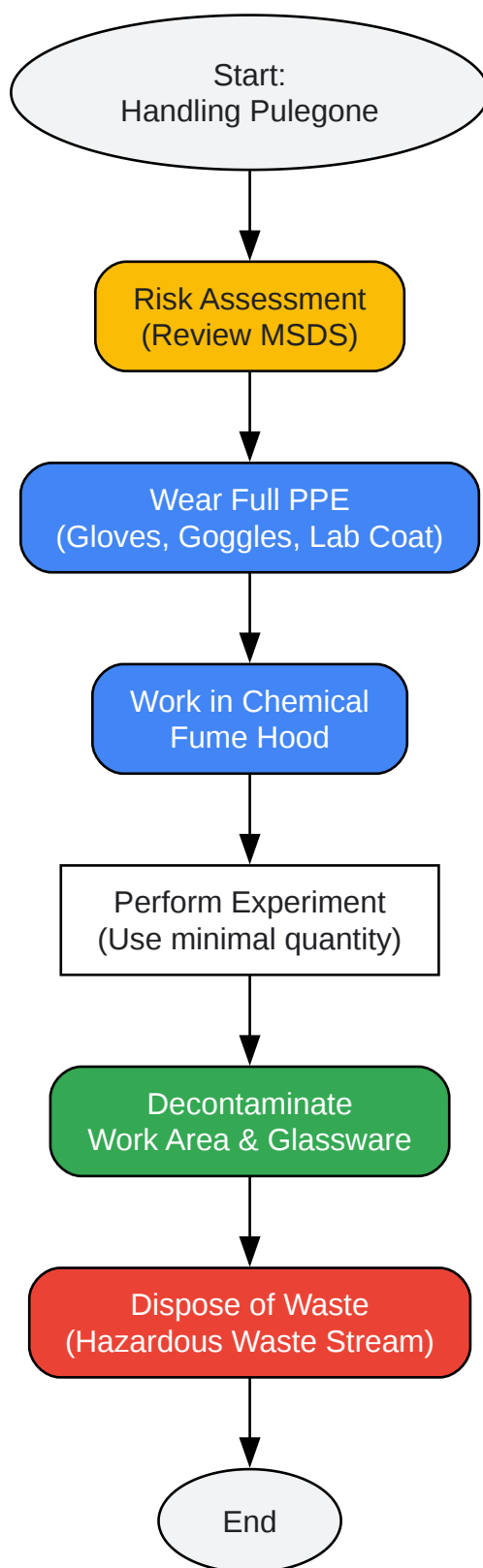
Visualizations

The following diagrams illustrate the metabolic pathway leading to pulegone toxicity and a standard workflow for its safe handling.



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Caption: Metabolic activation pathway of **(-)-Pulegone** leading to hepatotoxicity.



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Caption: Standard workflow for the safe handling of **(-)-Pulegone** in a laboratory setting.

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